

Pentaethylene glycol monomethyl ether chemical properties

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Compound of Interest

Compound Name: *Pentaethylene glycol monomethyl ether*

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Pentaethylene Glycol Monomethyl Ether: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction: **Pentaethylene glycol monomethyl ether** (mPEG5-OH) is a high-purity, monodispersed polyethylene glycol (PEG) derivative that serves as a critical component in advanced biomedical and pharmaceutical research. Its unique combination of hydrophilicity, biocompatibility, and a reactive terminal hydroxyl group makes it an invaluable tool in drug delivery, bioconjugation, and surface modification. This technical guide provides a comprehensive overview of its chemical properties, experimental determination protocols, and key applications, with a focus on its role in enhancing the therapeutic potential of novel drug modalities.

Core Chemical and Physical Properties

Pentaethylene glycol monomethyl ether is a clear, colorless to light yellow liquid.^{[1][2]} Its chemical identity and core physical properties are summarized in the tables below.

Table 1: Compound Identification

Identifier	Value
CAS Number	23778-52-1[3]
Molecular Formula	C ₁₁ H ₂₄ O ₆ [3]
Molecular Weight	252.3 g/mol [3]
IUPAC Name	2-[2-[2-(2-methoxyethoxy)ethoxy]ethoxy]ethoxy]ethanol[4]
Synonyms	mPEG5-alcohol, Methyl-PEG5-alcohol, 3,6,9,12,15-Pentaoxahehexadecan-1-ol[3]

Table 2: Physicochemical Properties

Property	Value
Boiling Point	332.3 °C at 760 mmHg[1]
Density	1.08 g/cm ³ [1][2]
Refractive Index	1.4480 to 1.4520 (at 20°C)[1]
Flash Point	154.7 °C[1]
Vapor Pressure	1.06 x 10 ⁻⁵ mmHg at 25°C[1]
pKa	14.36 ± 0.10 (Predicted)[1]
Solubility	The hydrophilic PEG spacer enhances its solubility in aqueous media.[1][5] It is soluble in water and polar organic solvents like acetone and methanol. A specific solubility in DMSO has been reported as 200 mg/mL.[6]
Viscosity	Specific viscosity data for the pure compound is not readily available in the cited literature. However, as a glycol ether, it is used to adjust the viscosity of formulations.
Appearance	Colorless to light yellow clear liquid[7]
Storage Temperature	-20°C to 8°C[1][7]

Experimental Protocols

The accurate determination of the physicochemical properties of **pentaethylene glycol monomethyl ether** is essential for its application in research and development. The following sections detail the general experimental protocols for measuring its key properties.

Boiling Point Determination (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and effective method for determining the boiling point of small liquid samples is the capillary method.

Methodology:

- A small amount (a few milliliters) of the **pentaethylene glycol monomethyl ether** sample is placed into a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer and heated in a liquid bath (e.g., paraffin oil or water) to ensure uniform heat distribution.
- The bath is heated slowly. As the temperature approaches the boiling point, air trapped in the capillary tube will begin to bubble out.
- When a continuous and rapid stream of bubbles emerges from the capillary tube, the heating is stopped.
- The liquid bath is allowed to cool slowly.
- The boiling point is recorded as the temperature at which the bubbling stops and the liquid begins to be drawn back into the capillary tube. At this point, the vapor pressure of the sample is equal to the atmospheric pressure.

Density Measurement (Digital Density Meter)

Density is a fundamental physical property used to convert between mass and volume. The ASTM D4052 and ASTM D7777 standards describe the use of a digital density meter, which

offers high precision.

Methodology:

- **Calibration:** The digital density meter, which contains an oscillating U-tube, is calibrated using two reference standards, typically dry air and pure water.
- **Sample Introduction:** A small volume of the **pentaethylene glycol monomethyl ether** sample is introduced into the U-tube. For viscous samples, this can be done using a heated syringe to ensure the sample is in a liquid state.
- **Measurement:** The instrument measures the change in the oscillating frequency of the U-tube caused by the mass of the sample.
- **Calculation:** The instrument's software uses the measured frequency and calibration data to calculate the density of the liquid. The measurement is temperature-controlled, and results are often reported at a standard temperature, such as 20°C.

Refractive Index Measurement (Abbe Refractometer)

The refractive index is a measure of how light propagates through a substance and is a valuable parameter for identifying and characterizing liquids. The Abbe refractometer is a common instrument for this purpose.

Methodology:

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- **Sample Application:** A few drops of the **pentaethylene glycol monomethyl ether** sample are placed on the surface of the measuring prism.
- **Measurement:** The prisms are closed, and a light source is directed through the sample. The user looks through the eyepiece and adjusts the instrument until a clear boundary between light and dark regions is visible.
- **Reading:** The refractometer scale is adjusted to align the crosshairs precisely on this boundary line. The refractive index is then read directly from the instrument's scale. The

temperature should be controlled and recorded as the refractive index is temperature-dependent.

Applications in Drug Development and Research

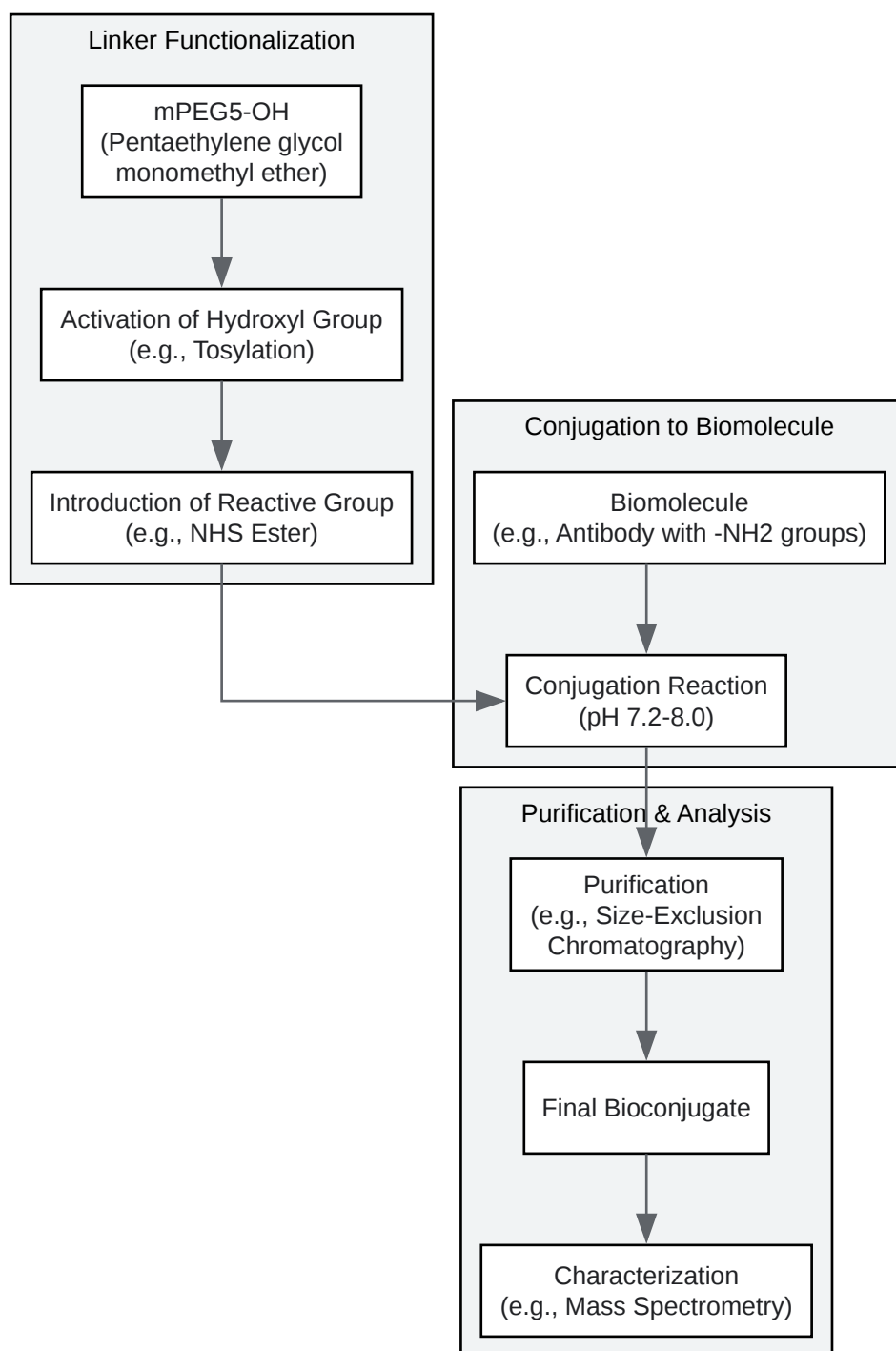
The unique properties of **pentaethylene glycol monomethyl ether** make it a versatile tool in the pharmaceutical and biotechnology sectors. Its primary role is as a flexible, hydrophilic linker or spacer.^{[1][3]}

- **Bioconjugation:** It is widely used as a linker to attach biological molecules, such as proteins or antibodies, to other molecules or surfaces.^[1] The terminal hydroxyl group can be easily modified to introduce other reactive functional groups, enabling the formation of stable covalent bonds and improving the functionality of the resulting bioconjugate.^{[1][3]}
- **Drug Delivery:** As a component in drug delivery systems, it helps to improve the solubility, stability, and bioavailability of therapeutic agents.^{[1][7]} The hydrophilic PEG chain can also increase the circulation time of drug carriers in the body and reduce their immunogenicity.^[1]
- **PROTACs:** This molecule is a key building block for linkers used in Proteolysis-Targeting Chimeras (PROTACs).^[6] PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the target's degradation. The linker's length and composition are critical for the efficacy of the PROTAC.
- **PEG Hydrogels:** It serves as a crosslinker in the formation of PEG hydrogels. These hydrogels are used extensively in tissue engineering, wound healing, and as matrices for controlled drug release.^[1]
- **Surface Functionalization:** The molecule is used to modify the surfaces of materials like metals, plastics, or glass.^[1] This functionalization can improve biocompatibility, create antifouling surfaces, or attach specific biomolecules for diagnostic or research purposes.^[1]

Visualizations: Workflows and Logical Relationships

General Bioconjugation Workflow

The terminal hydroxyl group of **pentaethylene glycol monomethyl ether** can be activated or functionalized to react with specific groups on biomolecules, such as primary amines on proteins.

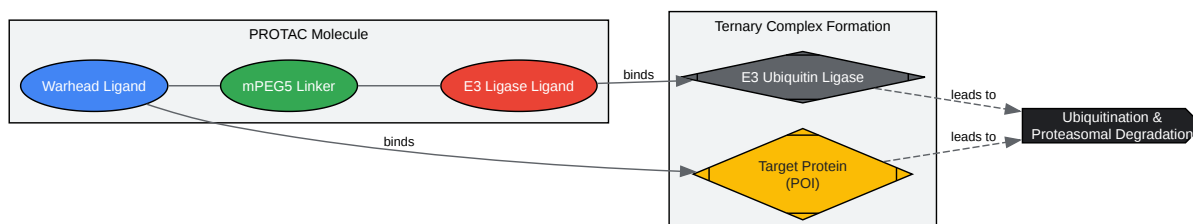


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Caption: Workflow for bioconjugation using a functionalized mPEG5 linker.

Logical Relationship in PROTAC Functionality

The PEG linker physically connects the two active ends of a PROTAC, enabling the formation of a ternary complex that leads to protein degradation.

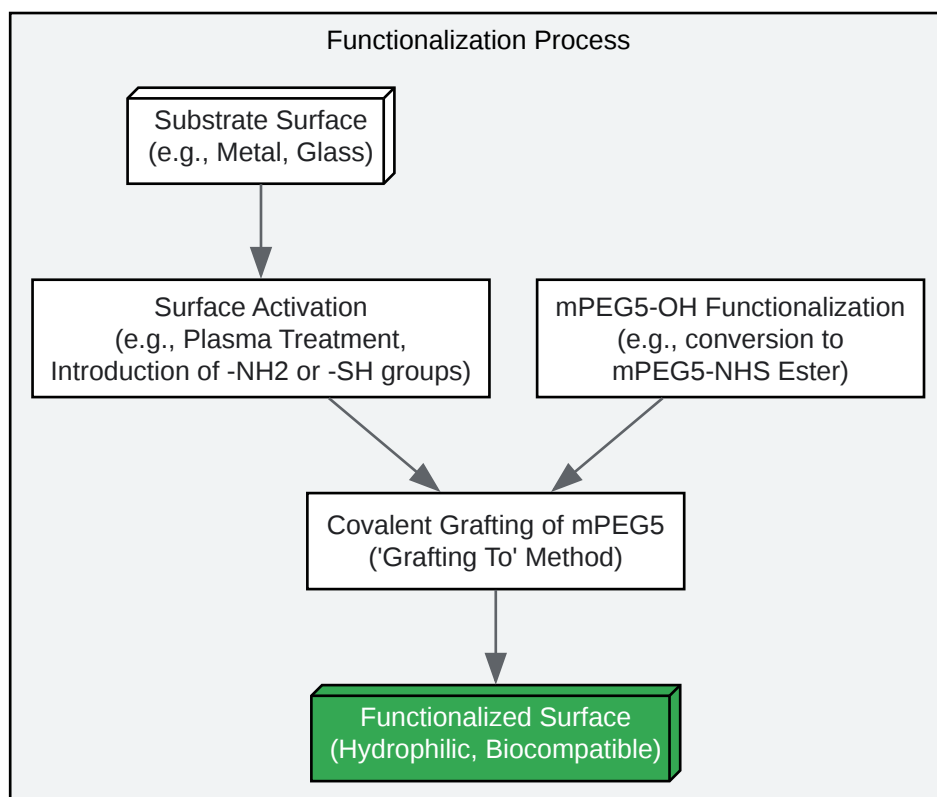


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Caption: The mPEG5 linker connects two ligands to facilitate ternary complex formation.

Surface Functionalization Workflow

Pentaethylene glycol monomethyl ether can be used to create hydrophilic and biocompatible surfaces through a "grafting to" approach.



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Caption: General workflow for surface modification using mPEG5.

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